

Application Notes and Protocols for GSK4027: A Cell-Based Assay Guide

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Compound of Interest

Compound Name: GSK 4027

Cat. No.: B15569043

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Introduction

GSK4027 is a potent and selective chemical probe for the bromodomains of p300/CBP-associated factor (PCAF, also known as KAT2B) and general control nonderepressible 5 (GCN5, also known as KAT2A).[1][2][3] These proteins are lysine acetyltransferases (KATs) that play crucial roles in transcriptional regulation and have been implicated in various diseases, including cancer and inflammatory conditions.[2][3] GSK4027 offers high selectivity over other bromodomain families, particularly the BET family, making it a valuable tool for studying the specific functions of PCAF and GCN5 in cellular processes. An enantiomer, GSK4028, serves as a negative control for experiments. This guide provides detailed protocols for key cell-based assays to investigate the cellular effects of GSK4027.

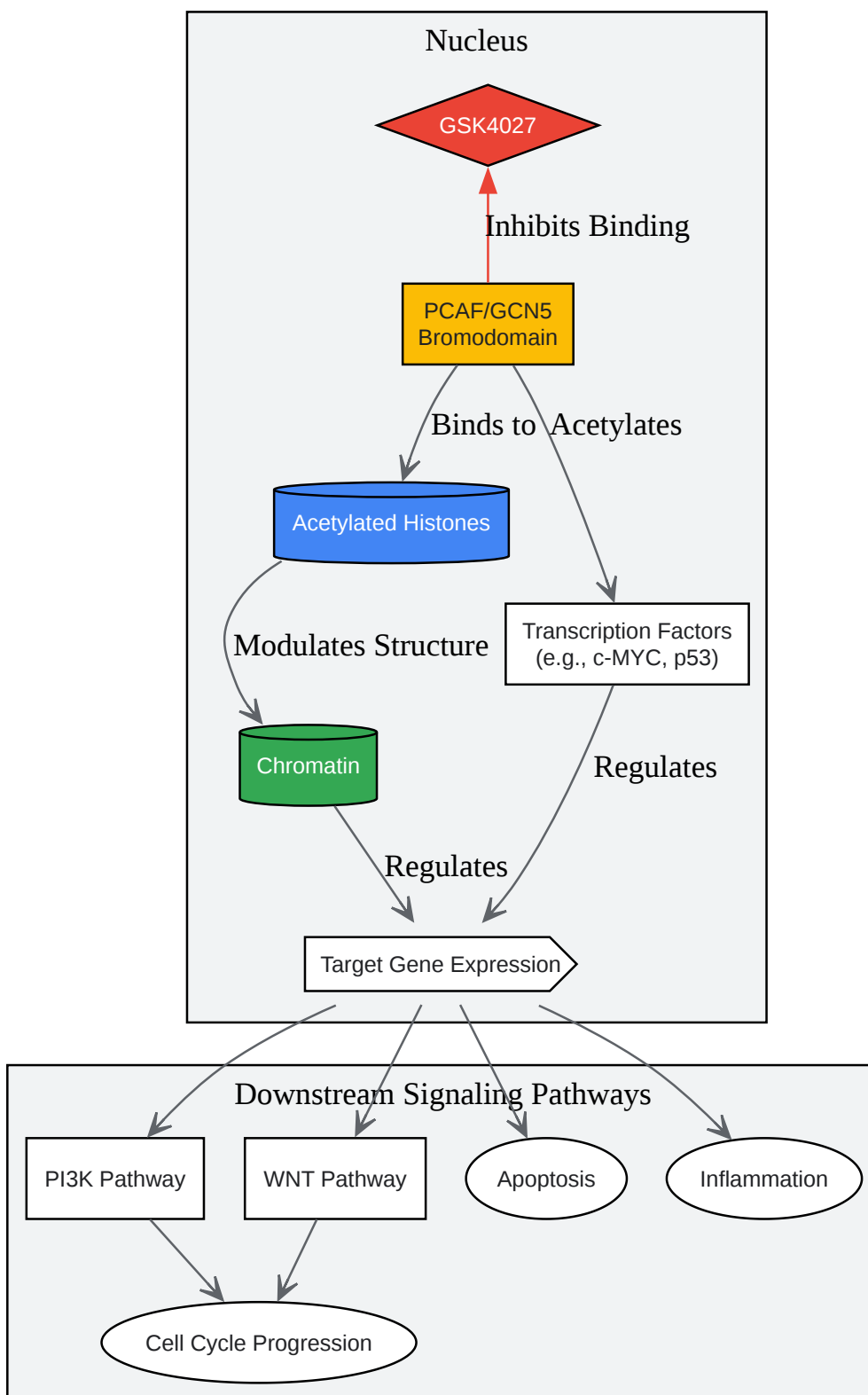
Mechanism of Action

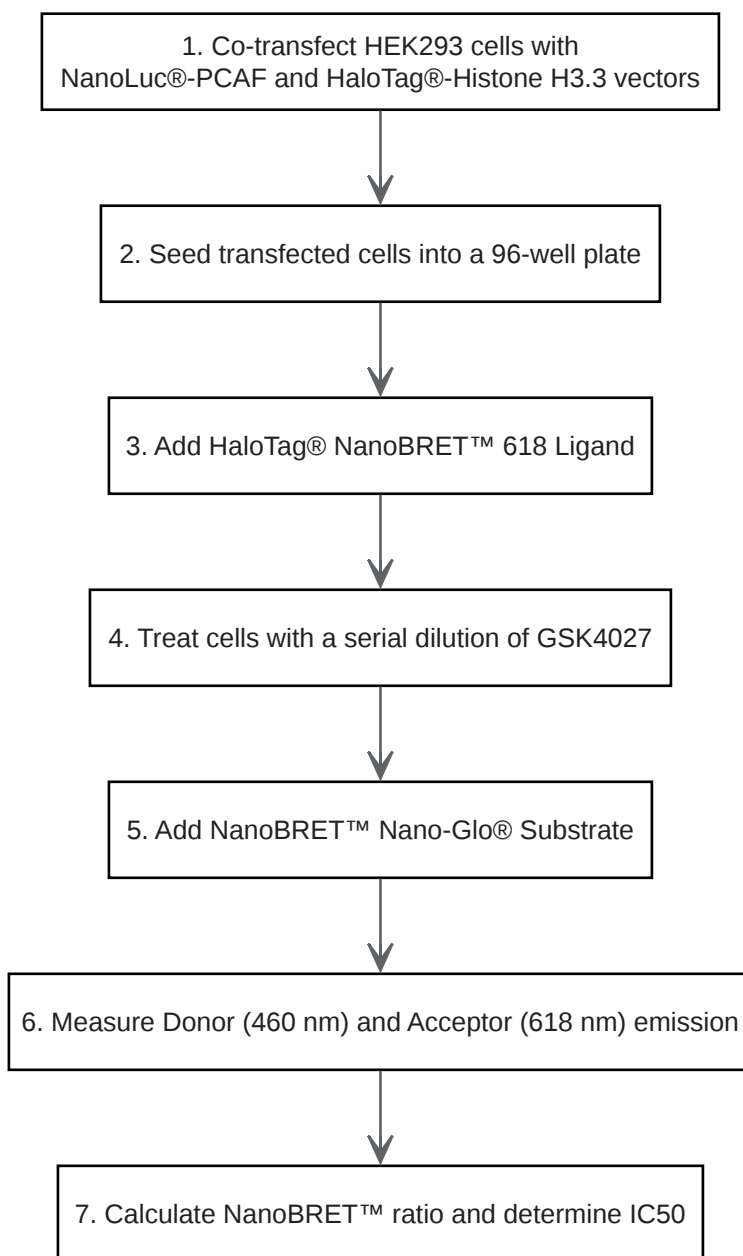
GSK4027 functions as an antagonist of the PCAF and GCN5 bromodomains. The bromodomain is a protein module that recognizes and binds to acetylated lysine residues on histones and other proteins. By binding to the bromodomains of PCAF and GCN5, GSK4027

prevents these proteins from interacting with their acetylated targets, thereby inhibiting their downstream signaling and transcriptional regulatory functions.

Signaling Pathway

PCAF and GCN5 are key components of large multiprotein complexes that regulate gene expression. Their bromodomains are critical for tethering these complexes to chromatin, leading to the acetylation of histones and other transcription factors. This acetylation can alter chromatin structure and modulate the activity of key signaling pathways involved in cell growth, proliferation, and inflammation. Downstream targets and pathways influenced by PCAF and GCN5 include c-MYC, p53, and the PI3K and WNT signaling pathways.





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References

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- [3. KAT tales: Functions of Gcn5 and PCAF lysine acetyltransferases in SAGA and ATAC - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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